

Safety and handling precautions for 1H-Indol-2-ol

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Compound of Interest

Compound Name: 1H-Indol-2-ol

Cat. No.: B095545

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An In-depth Technical Guide to the Safe Handling of **1H-Indol-2-ol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1H-Indol-2-ol** (CAS No. 16990-73-1), a crucial intermediate in medicinal chemistry for the synthesis of various compounds, including alkaloids, pesticides, and dyes.[1] It is important to note that **1H-Indol-2-ol** exists in a tautomeric equilibrium with its more stable keto form, 2-oxindole (also known as 2-indolinone). Consequently, safety data for 2-oxindole is often used to inform the safe handling of **1H-Indol-2-ol**. This document outlines the potential hazards, necessary precautions, and emergency procedures based on available data.


Hazard Identification and Classification


1H-Indol-2-ol is classified as a hazardous substance. The following table summarizes its GHS classifications based on data for its tautomer, oxindole.


Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life.

Hazard Pictograms:

 alt text

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Signal Word: Danger

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1H-Indol-2-ol** and its tautomer are presented below.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C8H7NO	[2]
Molecular Weight	133.15 g/mol	[2]
Appearance	White to light yellow crystalline solid	[1]
Melting Point	124 - 129 °F / 51 - 54 °C	
Boiling Point	487 - 489 °F / 253 - 254 °C	
Solubility	Soluble in polar solvents such as water, ethanol, and chloroform.	[1]
Partition Coefficient (n-octanol/water)	log Pow: 2.14 (experimental)	

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory when handling **1H-Indol-2-ol**. The following procedures are based on standard laboratory practices for hazardous chemicals.

Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4][5]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[3][4][5] Inspect gloves before use.[4] Wear appropriate protective clothing to prevent skin exposure.[3][5]
- Respiratory Protection: Follow the OSHA respirator regulations found in 29CFR 1910.134 or European Standard EN 149.[3] Always use a NIOSH or European Standard EN 149 approved respirator when necessary, especially when engineering controls are not sufficient to control airborne exposure.[3]

Engineering Controls

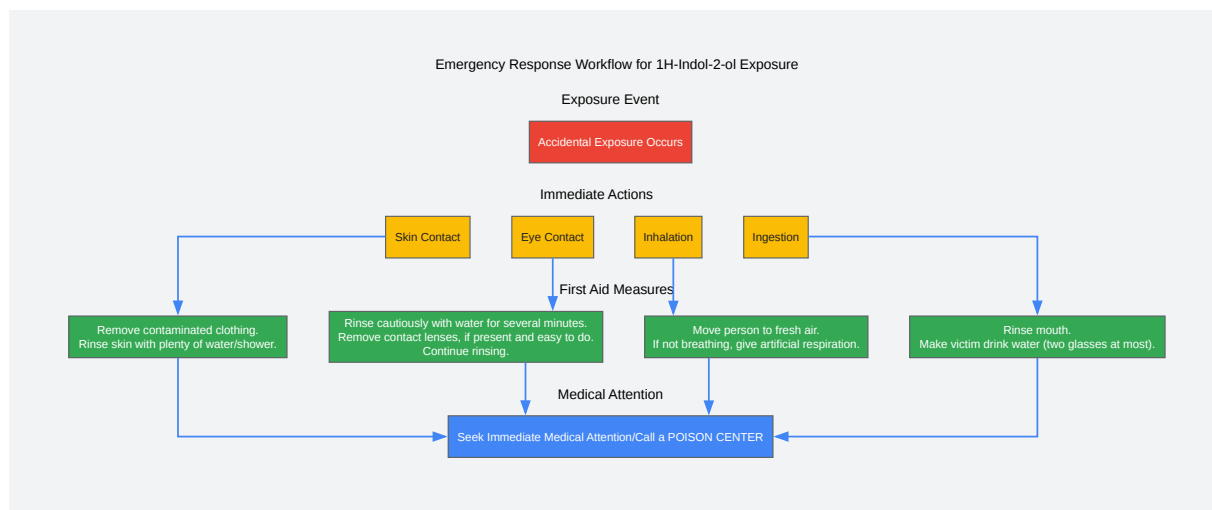
- Work in a well-ventilated area.[1][3] Good general ventilation (typically 10 air changes per hour) should be used.[6] Ensure that eyewash stations and safety showers are close to the workstation location.[5]

Handling and Storage

- Handling: Wash hands and face thoroughly after handling.[3][4] Do not eat, drink, or smoke when using this product.[4] Avoid contact with skin, eyes, and clothing.[3][4] Avoid ingestion and inhalation.[3] Avoid generating dust.[5]
- Storage: Keep container tightly closed when not in use.[3][4] Store in a cool, dry, well-ventilated area away from incompatible substances.[3] The compound is air and light sensitive. Store in a tightly closed container in a dry and well-ventilated place.[7] Keep locked up or in an area accessible only to qualified or authorized persons.

Emergency Procedures

A clear and logical workflow for handling accidental exposure to **1H-Indol-2-ol** is crucial.



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Caption: Emergency response workflow for accidental exposure to **1H-Indol-2-ol**.

First Aid Measures

- General Advice: First aiders need to protect themselves. Show the safety data sheet to the doctor in attendance.[6]
- If Inhaled: Move the person into fresh air.[4] If not breathing, give artificial respiration.[3][4]

- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4] Call an ophthalmologist. Remove contact lenses if present and easy to do.
- If Swallowed: Immediately make the victim drink water (two glasses at most). Consult a physician. Rinse mouth.[4][6]

Stability and Reactivity

Table 3: Stability and Reactivity Data

Parameter	Information
Reactivity	Forms explosive mixtures with air on intense heating.
Chemical Stability	The product is chemically stable under standard ambient conditions (room temperature).
Conditions to Avoid	Air and light.
Incompatible Materials	Strong oxidizing agents, strong bases.[5]
Hazardous Decomposition Products	Under fire conditions, may produce nitrogen oxides (NO _x), carbon monoxide (CO), and carbon dioxide (CO ₂).[4][5]

Toxicological Information

The toxicological properties of **1H-Indol-2-ol** have not been fully investigated.[3] The information provided is based on its GHS classification.

Table 4: Toxicological Data

Exposure Route	Effect
Ingestion	Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[3]
Inhalation	May cause respiratory tract irritation.[3]
Skin Contact	Toxic in contact with skin. May cause skin irritation.[3]
Eye Contact	Causes serious eye irritation.
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA.

Ecological Information

1H-Indol-2-ol is very toxic to aquatic life.

Table 5: Ecotoxicity Data

Organism	Test	Result	Exposure Time
Daphnia magna (Water flea)	EC50	1 mg/l	48 h
Photobacterium phosphoreum	EC50	2.4 mg/l	30 min

Data for the related compound indole.

- Persistence and Degradability: No data available.
- Bioaccumulative Potential: Bioaccumulation is not expected based on the partition coefficient (log Pow: 2.14).

- Mobility in Soil: Is not likely mobile in the environment due to its low water solubility.[5]

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations.[6] Do not let the product enter drains. Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[5]

Accidental Release Measures

Clean up spills immediately, using the appropriate protective equipment.[3] Sweep up and shovel into suitable containers for disposal.[5] Avoid generating dusty conditions and provide ventilation.[3][5] Cover drains to prevent entry into the sewer system.

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